

Physical properties of 3-chloro-1H-pyrazole

melting point boiling point

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Compound of Interest

Compound Name: 3-chloro-1H-pyrazole

Cat. No.: B178544

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A Technical Guide to the Physical Properties of 3-chloro-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3-chloro-1H-pyrazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document focuses on its melting and boiling points, presenting available data and outlining the standard experimental methodologies for their determination.

Core Physical Properties

The reliable determination of physical properties such as melting and boiling points is fundamental to the characterization and quality control of chemical compounds. These parameters provide insights into the purity of a substance and are critical for designing and optimizing synthetic routes and formulation processes.

Data Presentation

The known melting and boiling point data for **3-chloro-1H-pyrazole** are summarized in the table below. It is important to note that while the melting point is an experimentally determined value, the boiling point is a predicted value derived from computational models.

Physical Property	Value	Data Type
Melting Point	40 °C	Experimental
Boiling Point	250.9 ± 13.0 °C	Predicted

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of the physical properties of **3-chloro-1H-pyrazole** are not extensively detailed in publicly available literature, the following are standard and widely accepted methodologies for determining the melting and boiling points of organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.

Capillary Method Protocol:

- Sample Preparation: A small amount of the finely powdered, dry sample of **3-chloro-1H-pyrazole** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[\[1\]](#)
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, adjacent to a calibrated thermometer.[\[2\]](#)
- Heating: The apparatus is heated slowly and steadily, typically at a rate of 1-2 °C per minute as the expected melting point is approached.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.[\[3\]](#)

- Purity Indication: A sharp melting range (typically ≤ 1 °C) is indicative of a pure compound, whereas a broad melting range suggests the presence of impurities.[2]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. Since the boiling point of **3-chloro-1H-pyrazole** is a predicted value, experimental determination would be necessary for confirmation. Standard methods include the distillation method and the capillary method (Siwoloboff method).

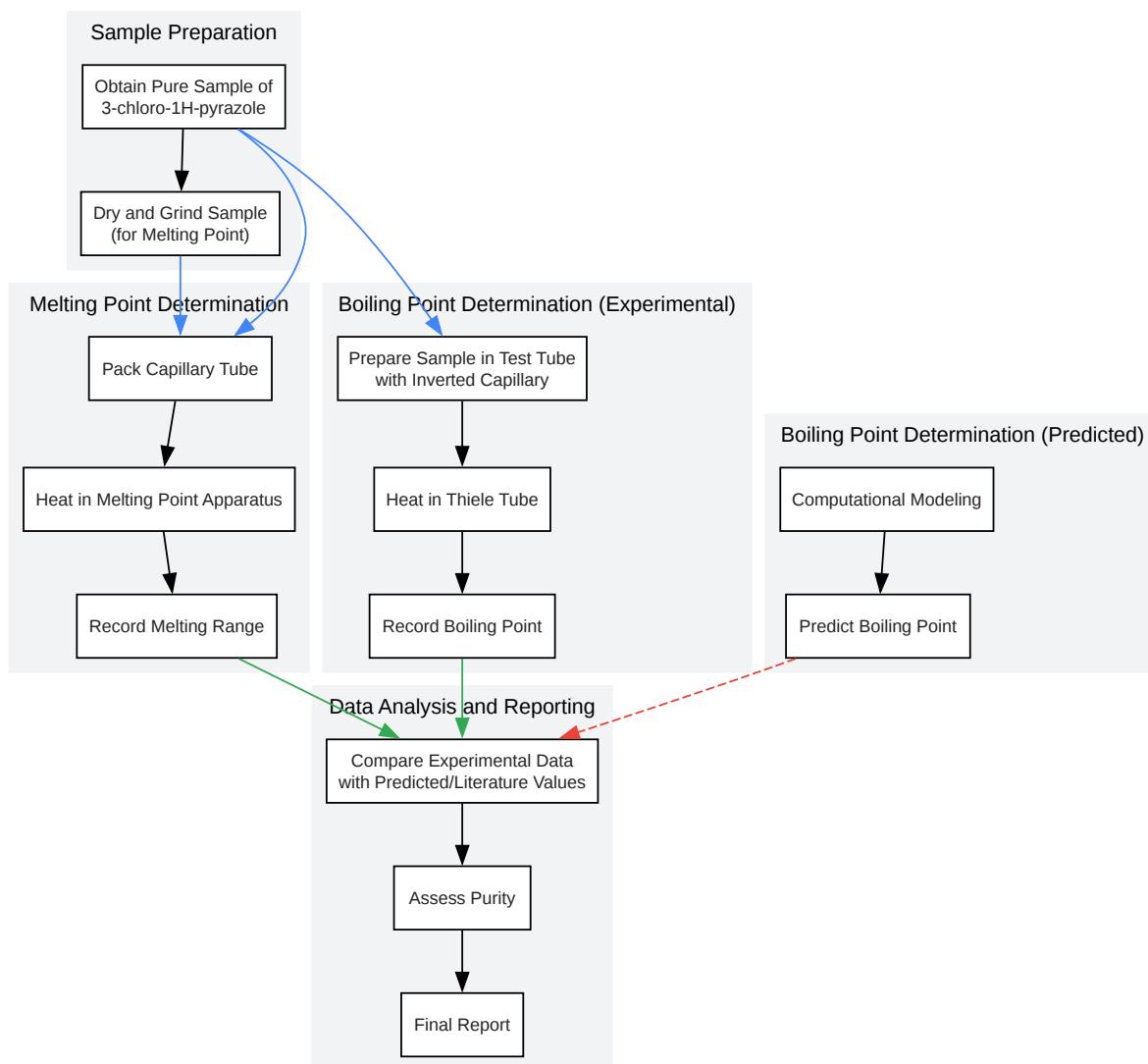
Capillary Method (Siwoloboff Method) Protocol:

- Sample Preparation: A small amount (a few milliliters) of liquid **3-chloro-1H-pyrazole** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube.
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., an oil bath or a Thiele tube).[4]
- Heating and Observation: The bath is heated until a steady stream of bubbles emerges from the open end of the inverted capillary tube. This indicates that the air in the capillary has been replaced by the vapor of the substance.
- Cooling and Measurement: The heating is discontinued, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[5] This is the point at which the external pressure equals the vapor pressure of the liquid.
- Pressure Correction: The atmospheric pressure should be recorded at the time of the measurement, as boiling points are pressure-dependent.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination and verification of the physical properties of a chemical compound like **3-chloro-1H-pyrazole**.

Workflow for Physical Property Determination

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Workflow for Physical Property Determination

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